

An In-depth Technical Guide to the Physical Properties of Di-sec-octylamine

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| Compound Name: | DI-SEC-OCTYLAMINE | |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Di-sec-octylamine**, a secondary amine with increasing relevance in various research and development applications. This document is intended to serve as a core reference for scientists and professionals in drug development and related fields, offering meticulously compiled data and procedural insights.

Core Physical Characteristics

Di-sec-octylamine, identified by the CAS number 5412-92-0, is a branched-chain aliphatic amine. Its molecular structure, consisting of two secondary octyl groups attached to a nitrogen atom, imparts specific physical characteristics that are crucial for its application in chemical synthesis and formulation.

Summary of Physical Properties

The following table summarizes the available quantitative data for the physical properties of **Disec-octylamine**. It is important to note that due to the prevalence of its isomers, particularly Dinoctylamine, specific data for the sec-isomer is less abundant in publicly available literature. The data presented here has been carefully curated from available sources.



| Physical Property | Value | Units | Notes |
|-------------------|---|--|------------|
| Molecular Weight | 241.46 | g/mol | Calculated |
| Boiling Point | 298 | °C | [1] |
| Density | 0.80 | g/cm ³ | [1] |
| Melting Point | 14.62 | °C | Estimated |
| Flash Point | Not available | °C | |
| Refractive Index | Not available | | _ |
| Solubility | Insoluble in water; Soluble in organic solvents | General property of similar long-chain amines. | |

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to the successful application of any chemical compound. This section outlines the general experimental methodologies for measuring the key physical properties of a liquid amine like **Di-sec-octylamine**.

Determination of Boiling Point

The boiling point of a high-boiling liquid such as **Di-sec-octylamine** can be determined using several established methods. A common and effective technique is the distillation method.

Protocol:

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- Sample Preparation: Place a measured volume of **Di-sec-octylamine** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Heating: Gently heat the flask using a heating mantle.



- Observation: As the liquid heats, the vapor will rise and come into contact with the thermometer bulb. The temperature will plateau at the boiling point of the substance.
- Data Recording: Record the temperature at which the liquid is actively boiling and condensing in the condenser. This stable temperature is the boiling point.

Determination of Density

The density of a liquid can be accurately measured using a pycnometer or a hydrometer. The pycnometer method is detailed below.

Protocol:

- Pycnometer Preparation: Clean and dry a pycnometer of a known volume.
- Mass of Empty Pycnometer: Accurately weigh the empty pycnometer.
- Mass of Pycnometer with Sample: Fill the pycnometer with Di-sec-octylamine, ensuring no air bubbles are present, and weigh it again.
- Calculation: The mass of the liquid is the difference between the two weighings. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is a valuable physical constant. An Abbe refractometer is commonly used for this measurement.

Protocol:

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Sample Application: Place a few drops of **Di-sec-octylamine** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to reach thermal equilibrium.



• Reading: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. Read the refractive index from the instrument's scale.

Visualizing Experimental Workflow

To further clarify the experimental process, a logical workflow for the determination of a key physical property, such as the boiling point, is presented below in the form of a Graphviz diagram.

Boiling Point Determination Workflow

This guide provides a foundational understanding of the physical properties of **Di-sec-octylamine**. For researchers and drug development professionals, having access to accurate and well-documented physical data is paramount for modeling, formulation, and synthesis activities. It is recommended to consult safety data sheets from suppliers for the most current and comprehensive information.

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References

- 1. Pfaltz & Bauer (Page 5) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
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